

Safe handling and storage procedures for N-(4-fluorophenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(4-fluorophenyl)cyclohexanecarboxamide

Cat. No.: B312733

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Application Notes and Protocols for N-(4-fluorophenyl)cyclohexanecarboxamide

Disclaimer: No specific Safety Data Sheet (SDS) is available for **N-(4-fluorophenyl)cyclohexanecarboxamide**. The following information is compiled from data on structurally related compounds, primarily Cyclohexanecarboxamide, and general laboratory safety guidelines. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

Physical and Chemical Properties

This table summarizes the known physical and chemical properties of **N-(4-fluorophenyl)cyclohexanecarboxamide**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₆ FNO	[1] [2]
Molecular Weight	221.27 g/mol	[1] [2]
IUPAC Name	N-(4-fluorophenyl)cyclohexanecarboxamide	[1]
Appearance	White solid (based on analogous compounds)	
Solubility	Sparingly soluble in water (inferred from Cyclohexanecarboxamide)	[3]

Hazard Identification and Safety Precautions

The hazard information below is based on the GHS classification for the parent compound, Cyclohexanecarboxamide, as no specific data is available for **N-(4-fluorophenyl)cyclohexanecarboxamide**.

Hazard Category	GHS Classification (for Cyclohexanecarboxamide)
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation[3][4]. H319: Causes serious eye irritation[3][4]. H335: May cause respiratory irritation[3][4].
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray[4]. P264: Wash skin thoroughly after handling[4]. P271: Use only outdoors or in a well-ventilated area[4]. P280: Wear protective gloves/eye protection/face protection[4]. P302+P352: IF ON SKIN: Wash with plenty of soap and water[4]. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[4]. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[4]. P312: Call a POISON CENTER or doctor if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed[4]. P501: Dispose of contents/container to an approved waste disposal plant[4].

Experimental Protocols

Protocol 1: Safe Handling and Personal Protective Equipment (PPE)

This protocol outlines the necessary steps for safely handling **N-(4-fluorophenyl)cyclohexanecarboxamide** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid powder to avoid inhalation of dust particles.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for any tears or punctures before use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes to prevent skin exposure.

3. Hygiene Practices:

- Avoid eating, drinking, or smoking in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before breaks.
- Remove contaminated clothing immediately and wash it before reuse.

4. Weighing and Solution Preparation:

- When weighing the solid compound, do so in a fume hood or on a balance with a draft shield to minimize dust dispersal.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

Protocol 2: Storage Procedures

This protocol describes the appropriate conditions for the storage of **N-(4-fluorophenyl)cyclohexanecarboxamide**.

1. Storage Conditions:

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

2. Incompatible Materials:

- Strong oxidizing agents.
- Strong acids and bases (based on general chemical reactivity).

Protocol 3: Spill and Emergency Procedures

This protocol provides a general guideline for responding to spills and exposures involving **N-(4-fluorophenyl)cyclohexanecarboxamide**.

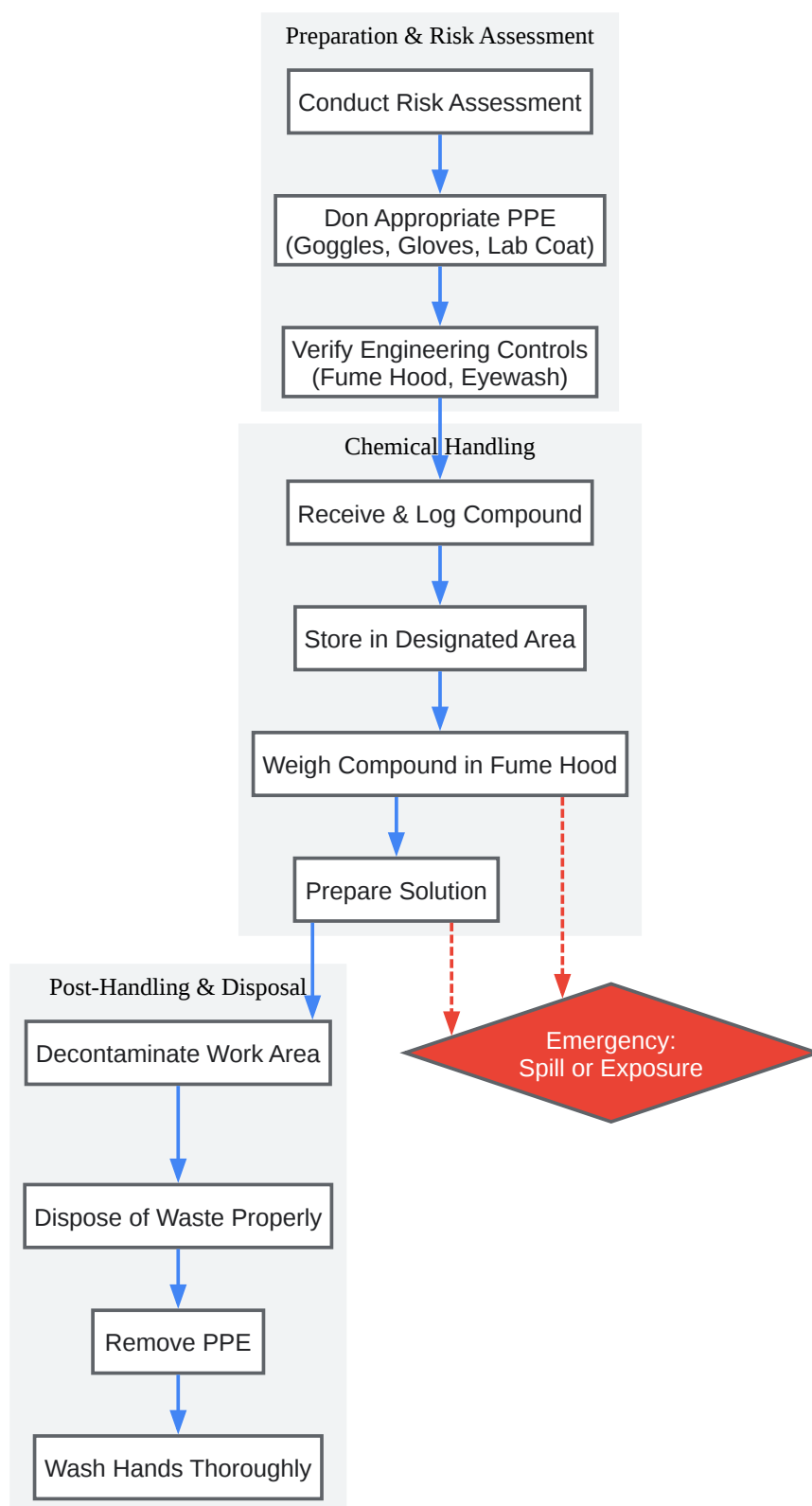
1. Spill Response:

- Small Spills (Solid):
- Evacuate the immediate area.
- Wearing appropriate PPE, gently sweep up the spilled solid, avoiding dust generation.
- Place the collected material into a sealed container for proper disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills:
- Evacuate the laboratory and alert others.
- Contact the institution's emergency response team.
- Prevent entry into the affected area until it is deemed safe.

2. Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Visualizations



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Caption: Workflow for the safe handling of chemical compounds.

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